

Molecular weight and formula of Methyl 5-methylthiazole-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 5-methylthiazole-2-carboxylate

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An In-depth Technical Guide to Methyl 2-methylthiazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Methyl 2-methylthiazole-5-carboxylate, a heterocyclic compound with significant potential in various scientific and medicinal fields. This document details its chemical properties, synthesis methodologies, and known biological activities, presented in a format tailored for researchers and professionals in drug development.

Core Molecular and Physicochemical Properties

Methyl 2-methylthiazole-5-carboxylate is a thiazole derivative with a methyl group at the 2-position and a methyl carboxylate group at the 5-position.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Source
Chemical Formula	C ₆ H ₇ NO ₂ S	PubChem[2]
Molecular Weight	157.19 g/mol	PubChem[1][2]
IUPAC Name	methyl 2-methyl-1,3-thiazole-5-carboxylate	PubChem[2]
CAS Number	53233-90-2	PubChem[2]
Canonical SMILES	<chem>CC1=NC=C(S1)C(=O)OC</chem>	Smolecule[1]
InChI Key	WJPVCUYKYLWTPC-UHFFFAOYSA-N	Smolecule[1]
XLogP3	1.5	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	3	PubChem[2]
Rotatable Bond Count	2	PubChem[2]
Exact Mass	157.01974964 Da	PubChem[2]
Monoisotopic Mass	157.01974964 Da	PubChem[2]
Topological Polar Surface Area	67.4 Å ²	PubChem[2]
Heavy Atom Count	10	PubChem[2]

Chemical Structure

The structure of Methyl 2-methylthiazole-5-carboxylate, featuring a five-membered thiazole ring, is crucial to its chemical reactivity and biological activity.

Fig. 1: Chemical structure of Methyl 2-methylthiazole-5-carboxylate.

Synthesis Protocols

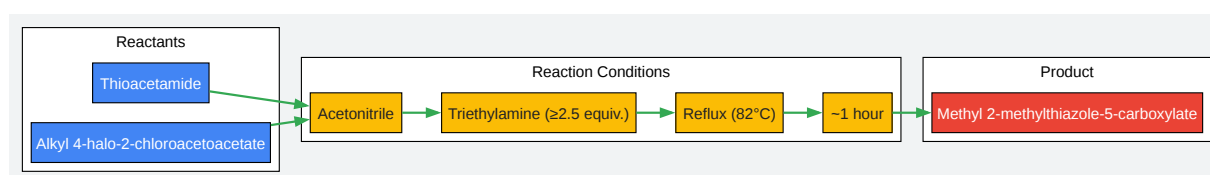
The primary method for synthesizing Methyl 2-methylthiazole-5-carboxylate and its derivatives is the Hantzsch thiazole synthesis.[1] This reaction involves the condensation of an α-

haloketone with a thioamide.[1]

Modified Hantzsch Thiazole Synthesis

A significant improvement over the traditional Hantzsch method, which often results in low yields, involves the use of acetonitrile as a solvent and triethylamine as a base catalyst.[3] This modification dramatically improves reaction yields and reproducibility.

Experimental Workflow:



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Fig. 2: Workflow for the modified Hantzsch synthesis.

Detailed Protocol: A process for the production of alkyl 2-methylthiazole-5-carboxylates involves contacting a solution of an alkyl 4-(halo)-2-chloroacetoacetate in acetonitrile with thioacetamide.[3] Subsequently, an amine, preferably triethylamine, is added, and the reaction mixture is heated at reflux until the reaction is substantially complete.[3] For instance, to a solution of thioacetamide in acetonitrile, ethyl 2-chloro-4,4,4-trifluoroacetoacetate is added.[3] After stirring at room temperature, triethylamine is slowly introduced, and the mixture is refluxed for one hour.[3] The workup involves cooling, addition of water, extraction with a suitable solvent like ether, and washing with dilute acid.[3]

Biological and Pharmacological Significance

Methyl 2-methylthiazole-5-carboxylate has demonstrated a range of biological activities, making it a compound of interest for drug discovery and development.

- **Antimicrobial, Antifungal, Antiviral, and Antitumor Properties:** Studies have indicated that this compound exhibits a broad spectrum of bioactivity.^[1]
- **Enzyme Inhibition:** It has been identified as an inhibitor of xanthine oxidase, an enzyme involved in purine metabolism.^[1] This suggests potential applications in conditions associated with high uric acid levels.
- **Protein Stabilization:** The compound has been investigated for its capacity to act as a stabilizing agent for proteins.^[1]

The biological activity of Methyl 2-methylthiazole-5-carboxylate is attributed to its ability to interact with the active sites of various enzymes, thereby modulating biochemical pathways.^[1]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, Methyl 2-methylthiazole-5-carboxylate is associated with the following hazards:

- H302: Harmful if swallowed.^[2]
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood.

Conclusion

Methyl 2-methylthiazole-5-carboxylate is a versatile heterocyclic compound with a well-defined chemical profile and established synthesis routes. Its diverse biological activities, particularly as an enzyme inhibitor, underscore its potential as a lead compound in drug discovery programs. Further research into its mechanism of action and structure-activity relationships is warranted to fully exploit its therapeutic potential.

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References

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- To cite this document: BenchChem. [Molecular weight and formula of Methyl 5-methylthiazole-2-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1300352#molecular-weight-and-formula-of-methyl-5-methylthiazole-2-carboxylate]

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